

# An In-depth Technical Guide to the Physicochemical Properties of 2-Hexyldecyl Benzoate

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## Compound of Interest

Compound Name: *Einecs 302-402-4*

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Disclaimer: Experimental data on the physicochemical properties of 2-hexyldecyl benzoate is limited in publicly available literature. This guide provides available estimated information for 2-hexyldecyl benzoate and presents experimental data for structurally analogous compounds, namely 2-ethylhexyl benzoate and hexyl benzoate, for comparative purposes. The experimental protocols described are general methods for the characterization of benzoate esters.

## Introduction

2-Hexyldecyl benzoate is a benzoate ester characterized by a C16 branched-chain alkyl group. Its molecular structure suggests properties that are of interest in various applications, including cosmetics, pharmaceuticals, and industrial formulations, where it may function as an emollient, solvent, or plasticizer. An understanding of its physicochemical properties is crucial for formulation development, quality control, and safety assessment. This technical guide summarizes the available data for 2-hexyldecyl benzoate and provides a comparative analysis with related, better-characterized benzoate esters.

## Physicochemical Properties

Quantitative data for 2-hexyldecyl benzoate is sparse. The following tables summarize the available estimated data for the target compound and the experimental data for the analogous compounds 2-ethylhexyl benzoate and hexyl benzoate.

Table 1: Physicochemical Properties of 2-Hexyldecyl Benzoate (Estimated)

Property	Value
Water Solubility	0.0001055 mg/L @ 25 °C (estimated)
Solubility in Organic Solvents	Soluble in alcohol

Table 2: Comparative Physicochemical Properties of Analogous Benzoate Esters

Property	2-Ethylhexyl Benzoate	Hexyl Benzoate
Molecular Formula	C15H22O2	C13H18O2[1][2]
Molecular Weight	234.33 g/mol [3]	206.28 g/mol [1][4]
Appearance	Colorless, clear oily liquid[3][5]	Clear, colorless liquid[1][4][6]
Odor	Mild ethereal[3][5]	Woody, green, piney, balsamic[4]
Specific Gravity / Density	0.963 - 0.973 @ 20 °C[3][5]	0.979 @ 21.5 °C[4]; 0.98 g/cm <sup>3</sup> [1]
Refractive Index	1.487 - 1.497 @ 20 °C[3][5]	1.491 - 1.494 @ 20 °C[1]
Boiling Point	312 - 314 °C @ 760 mmHg[5]	272 °C @ 760 mmHg[4][6]
Flash Point	131.67 °C[5]	> 110 °C[6]
Vapor Pressure	0.001 mmHg @ 25 °C (estimated)[5]	0.003 mmHg @ 25 °C (estimated)[6]
Water Solubility	1.061 mg/L @ 25 °C (estimated)[7]	< 1 mg/mL @ 20 °C[4]
Solubility in Organic Solvents	Soluble in ethanol[3]	Soluble in alcohol[6]

## Experimental Protocols

The following are detailed methodologies for determining the key physicochemical properties of benzoate esters.

### Determination of Specific Gravity

Specific gravity is typically determined using a pycnometer or a specific gravity bottle.

- Apparatus: Pycnometer or specific gravity bottle, analytical balance, thermostatically controlled water bath.
- Procedure:
  - Clean and dry the pycnometer and weigh it empty.
  - Fill the pycnometer with distilled water and place it in the water bath at a specified temperature (e.g., 20 °C) until it reaches thermal equilibrium.
  - Adjust the water level to the calibration mark, ensuring no air bubbles are present.
  - Remove the pycnometer from the bath, wipe it dry, and weigh it.
  - Empty and dry the pycnometer, then fill it with the sample ester.
  - Repeat the thermal equilibration, volume adjustment, and weighing steps as with the water.
  - The specific gravity is calculated as the ratio of the mass of the ester to the mass of the water.

### Determination of Refractive Index

The refractive index is measured using a refractometer, such as an Abbe refractometer.

- Apparatus: Abbe refractometer, constant temperature water circulator, light source (e.g., sodium lamp, 589 nm), dropper.
- Procedure:

- Standardize the refractometer with a liquid of known refractive index, such as distilled water ( $n_D = 1.3330$  at  $20^\circ\text{C}$ ).
- Ensure the prisms of the refractometer are clean and dry.
- Place a few drops of the sample onto the lower prism and close the prisms.
- Allow the sample to thermally equilibrate for a few minutes.
- Adjust the instrument to bring the dividing line between the light and dark fields into sharp focus.
- Align the dividing line with the crosshairs in the eyepiece.
- Read the refractive index from the scale.

## Determination of Boiling Point

The boiling point can be determined by distillation or micro-methods.

- Apparatus (Distillation): Round-bottom flask, heating mantle, condenser, thermometer, distillation head, receiving flask.
- Procedure (Distillation):
  - Place the sample in the round-bottom flask with boiling chips.
  - Set up the distillation apparatus. The thermometer bulb should be positioned just below the side arm of the distillation head.
  - Heat the sample to a gentle boil and observe the temperature at which the vapor and liquid are in equilibrium. This is recorded as the boiling point.
- Apparatus (Micro-method): Capillary tube, small test tube, thermometer, heating bath (e.g., Thiele tube).<sup>[8]</sup>
- Procedure (Micro-method):
  - A small amount of the sample is placed in the test tube.<sup>[8]</sup>

- A capillary tube, sealed at one end, is inverted and placed in the test tube.[8]
- The apparatus is heated, and the temperature at which a steady stream of bubbles emerges from the capillary tube is noted.[8]
- The heat is removed, and the temperature at which the liquid is drawn back into the capillary tube is the boiling point.[8]

## Determination of Solubility

Solubility is determined by observing the dissolution of the solute in a solvent.

- Apparatus: Test tubes, vortex mixer, analytical balance.
- Procedure (Qualitative):
  - Add a small, measured amount of the ester to a test tube.
  - Add a measured volume of the solvent (e.g., water, ethanol) in small increments.
  - After each addition, vigorously mix the contents.
  - Observe whether the ester dissolves to form a clear, homogeneous solution.
- Procedure (Quantitative):
  - Prepare a saturated solution of the ester in the solvent at a specific temperature.
  - Carefully separate the undissolved solute.
  - Determine the concentration of the ester in the saturated solution using an appropriate analytical technique (e.g., chromatography, spectroscopy).

## Visualization of Experimental Workflow

The following diagram illustrates a general workflow for the physicochemical characterization of a benzoate ester.

Caption: Workflow for Physicochemical Characterization.

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## References

- 1. chemimpex.com [chemimpex.com]
- 2. cymitquimica.com [cymitquimica.com]
- 3. 2-Ethylhexyl benzoate | C<sub>15</sub>H<sub>22</sub>O<sub>2</sub> | CID 94310 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Hexyl benzoate | C<sub>13</sub>H<sub>18</sub>O<sub>2</sub> | CID 23235 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 2-ethyl hexyl benzoate, 5444-75-7 [thegoodscentcompany.com]
- 6. hexyl benzoate, 6789-88-4 [thegoodscentcompany.com]
- 7. 2-ethyl hexyl benzoate [flavscents.com]
- 8. chem.libretexts.org [chem.libretexts.org]
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